

Part 1: Chemical Identity & Hazard Profiling[2]

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Compound of Interest

Compound Name: 5-Azacytidine-13C4

Cat. No.: B1160423

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To manage this substance safely, one must understand that its hazard profile is dictated by its biological activity (DNA methyltransferase inhibition), not its isotopic labeling.[1]

Property	Specification	Operational Implication
Compound Name	5-Azacytidine-13C4 (4-Amino-1-β-D-ribofuranosyl-1,3,5-triazin-2(1H)-one-)	Labeled analog of Vidaza/Azacitidine.[1]
CAS Number	320-67-2 (Parent Unlabeled)	Regulators often track the parent CAS for hazard classification.
Isotope Status	Stable Isotope ()	Non-Radioactive. No decay half-life. No shielding required.
RCRA Code	U076	Classified as "Toxic Waste" under 40 CFR 261.33.
Stability	Unstable in aqueous solution	Hydrolyzes rapidly in water; highly sensitive to alkaline pH.

Scientific Insight: 5-Azacytidine functions as a nucleoside metabolic inhibitor.[3] It incorporates into DNA and covalently traps DNA methyltransferases.[3] This mechanism—essential for its therapeutic effect—is exactly what makes it a potent mutagen to lab personnel. The

label adds 4 Daltons to the mass for MS detection but alters neither the toxicity nor the chemical reactivity.

Part 2: Regulatory Framework (RCRA Compliance)

In the United States, 5-Azacytidine is a U-Listed Waste (U076).[1] This classification dictates the disposal logic. Unlike P-listed (acutely toxic) wastes, U-listed wastes allow for "RCRA Empty" status, but best practice in research environments suggests a conservative approach.
[1]

The "Trace" vs. "Bulk" Distinction

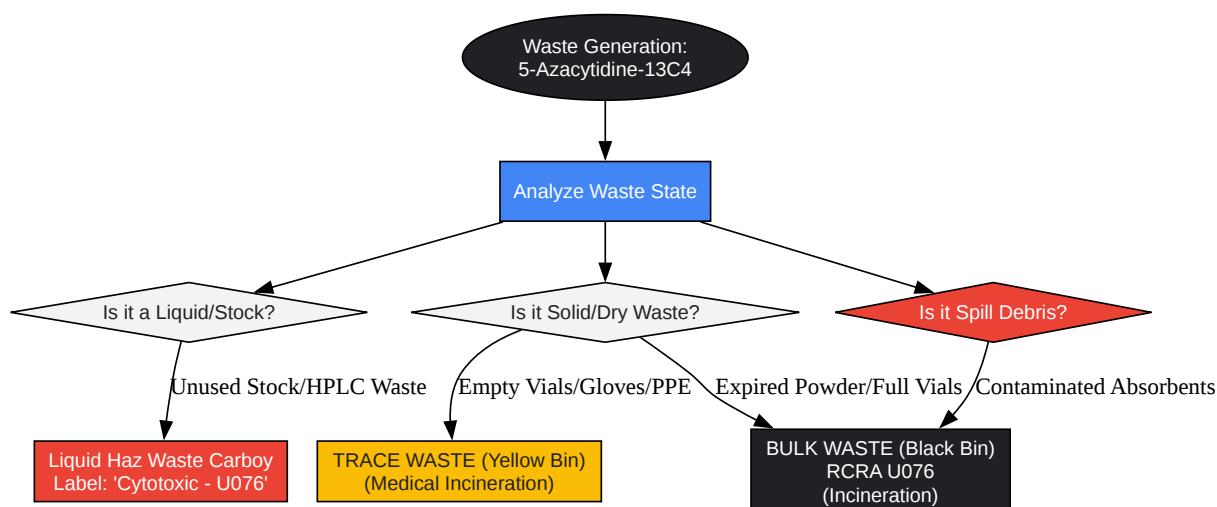
Your disposal procedure depends entirely on the volume of waste remaining:

- Trace Chemotherapy Waste (Yellow Bin):
 - Definition: Items that have held the drug but are "RCRA Empty" (less than 3% of capacity remains by weight).
 - Items: Empty vials, syringes, IV bags, gloves, gowns, and bench paper.[1]
 - Disposal Path: Incineration at a regulated medical waste facility.
- Bulk Chemotherapy Waste (Black Bin):
 - Definition: Any item containing more than trace amounts.
 - Items: Unused stock solutions, expired lyophilized powder, spill cleanup materials, and half-full vials.[1]
 - Disposal Path: Segregated hazardous waste incineration. This is the U076 stream.

Part 3: Operational Disposal Workflow

Workflow Logic Diagram

The following decision tree illustrates the correct segregation of **5-Azacytidine-13C4** waste.



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Figure 1: Decision matrix for segregating **5-Azacytidine-13C4** waste streams based on RCRA definitions.

Step-by-Step Disposal Protocol

Scenario A: Disposing of Expired/Unused Stock (Solid or Liquid)

- Do NOT pour down the sink.
- Keep the substance in its original container if possible.
- Place the container into a secondary sealable bag (e.g., Ziploc).
- Affix a hazardous waste label: "Hazardous Waste: **5-Azacytidine-13C4**. Toxic. U076."^[1]

- Deposit into the Black Bulk Chemo Waste Bin or the Satellite Accumulation Area (SAA) for EHS pickup.

Scenario B: Disposing of HPLC Effluent

- Collect effluent in a dedicated carboy labeled "Cytotoxic Chemical Waste."
- Do not mix with oxidizers (peroxides/nitric acid) as this may cause uncontrolled reactions.
- When full, cap tightly and request EHS pickup.[1]

Scenario C: Disposing of Empty Vials & PPE

- Verify the vial is empty (no free-flowing liquid).
- Place vials, gloves, and bench paper into the Yellow Trace Chemo Bin.[1]
- Note: If your facility does not have yellow bins, default to the Black Bin (Bulk) to ensure safety. Never use the regular trash.

Part 4: Deactivation & Spill Management[1]

5-Azacytidine is chemically unstable. In the event of a spill, we leverage its hydrolytic instability to deactivate it.

Mechanism of Deactivation: 5-Azacytidine contains a 1,3,5-triazine ring.[1] In aqueous alkaline environments (high pH), this ring opens rapidly, followed by hydrolysis to form N-formylguanylrribosylurea and eventually urea derivatives, which are significantly less cytotoxic.
[1]

Spill Cleanup Protocol:

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.
- PPE: Double nitrile gloves, tyvek gown, shoe covers, and N95 respirator (or PAPR if powder is aerosolized).[1]
- Contain: Cover liquid spills with absorbent pads.

- Deactivate (The Chemical Step):
 - Prepare a 10% Sodium Hypochlorite (Bleach) solution. The alkalinity of commercial bleach (pH ~11-12) aids in the ring-opening hydrolysis of 5-azacytidine.
 - Gently pour the bleach solution over the absorbent pads, working from the outside in.
 - Allow a contact time of 15–20 minutes.
- Clean: Scoop the soaked absorbents into a plastic bag.
- Rinse: Wipe the area with water to remove bleach residue, then a final wipe with 70% ethanol.
- Disposal: Place all spill debris (pads, gloves, wipes) into the Black Bulk Waste Bin.

References

- National Institute for Occupational Safety and Health (NIOSH). (2016).[4] NIOSH List of Antineoplastic and Other Hazardous Drugs in Healthcare Settings.[4][5][6] Centers for Disease Control and Prevention.[4][5] [Link](#)
- U.S. Environmental Protection Agency (EPA). (2024). Code of Federal Regulations, Title 40, Section 261.33: Discarded commercial chemical products (U-Listed Wastes).[1] eCFR. [Link](#)
- Occupational Safety and Health Administration (OSHA). (1999). Controlling Occupational Exposure to Hazardous Drugs.[6][7][8] OSHA Technical Manual, Section VI: Chapter 2.[1][9] [Link](#)
- Chan, K. K., et al. (1979).[1][10] 5-Azacytidine hydrolysis kinetics measured by high-pressure liquid chromatography and ¹³C-NMR spectroscopy.[10] Journal of Pharmaceutical Sciences, 68(7), 807-812.[1][10] (Demonstrates hydrolytic instability). [Link](#)

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Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. 5-Azacytidine | Cell Signaling Technology \[cellsignal.com\]](#)
- [4. cdc.gov \[cdc.gov\]](#)
- [5. cdc.gov \[cdc.gov\]](#)
- [6. phmcuniversity.com \[phmcuniversity.com\]](#)
- [7. safety.duke.edu \[safety.duke.edu\]](#)
- [8. Guidelines for Cytotoxic \(Antineoplastic\) Drugs | Occupational Safety and Health Administration \[osha.gov\]](#)
- [9. educat.med.utah.edu \[educat.med.utah.edu\]](#)
- [10. 5-Azacytidine hydrolysis kinetics measured by high-pressure liquid chromatography and ¹³C-NMR spectroscopy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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